

A Technical Guide to the Physical Characteristics of Boc-O-ethyl-D-tyrosine

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Compound of Interest

Compound Name: *Boc-D-Tyr(Et)-OH*

Cat. No.: *B558435*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of N-tert-butoxycarbonyl-O-ethyl-D-tyrosine (Boc-O-ethyl-D-tyrosine). This amino acid derivative is a critical building block in peptide synthesis and plays a significant role in pharmaceutical research and drug development.^[1] Its Boc protecting group facilitates controlled, stepwise peptide synthesis, while the O-ethyl group on the tyrosine side chain can enhance solubility and stability of the resulting peptides.^[1]

Quantitative Physical and Chemical Data

The following table summarizes the key physical and chemical properties of Boc-O-ethyl-D-tyrosine, providing a quick reference for researchers.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₂₃ NO ₅	[1][2][3]
Molecular Weight	309.4 g/mol	[1][2][3][4]
Appearance	White to off-white powder/solid	[1][2][5]
Melting Point	80-86 °C	[1][2][5]
Optical Rotation [α]D ²⁰	+11 ± 2° (c=1 in DMF)	[1]
Purity (by HPLC)	≥ 99%	[1][2]
Predicted Density	1.149 ± 0.06 g/cm ³	[2][5]
Predicted Boiling Point	472.7 ± 40.0 °C at 760 mmHg	[2][5]
XLogP3	2.1	[4][5]
Polar Surface Area (PSA)	84.9 Å ²	[4][5]
CAS Number	76757-92-1	[1][2][3][4]

Experimental Protocols

Detailed experimental protocols for the determination of every physical characteristic of this specific compound are not readily available in public literature. However, standardized methods are employed in the field. Below are generalized protocols representative of those used to characterize similar amino acid derivatives.

1. General Protocol for N-Boc Protection of a D-Amino Acid

This protocol outlines the fundamental steps for the synthesis of a Boc-protected amino acid, which is a precursor to derivatives like Boc-O-ethyl-D-tyrosine.

- Materials: D-tyrosine, Di-tert-butyl dicarbonate ((Boc)₂O), triethylamine (TEA) or sodium bicarbonate (NaHCO₃), dichloromethane (DCM), 0.5 M hydrochloric acid (HCl), saturated sodium chloride solution (brine), and anhydrous sodium sulfate (Na₂SO₄).[6]
- Procedure:

- Dissolve D-tyrosine and triethylamine in dichloromethane in an ice-salt bath.
- Slowly add di-tert-butyl dicarbonate dropwise to the solution.
- Allow the reaction mixture to warm to room temperature and stir for 12 hours.
- Filter the reaction mixture and wash the filter cake with dichloromethane.
- Combine the organic phases and wash sequentially with a dilute sodium bicarbonate solution, 0.5 M dilute hydrochloric acid, and saturated brine.
- Dry the organic phase with anhydrous sodium sulfate for 2 hours, filter, and evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization to yield the pure Boc-D-tyrosine.[\[6\]](#)

2. General Protocol for Determination of Melting Point

- Apparatus: Capillary melting point apparatus.
- Procedure:
 - A small, dry sample of the crystalline solid is packed into a thin-walled capillary tube.
 - The capillary tube is placed in the heating block of the melting point apparatus.
 - The sample is heated at a slow, controlled rate.
 - The temperature at which the substance first begins to melt and the temperature at which it is completely liquid are recorded as the melting point range.

3. General Protocol for Determination of Optical Rotation

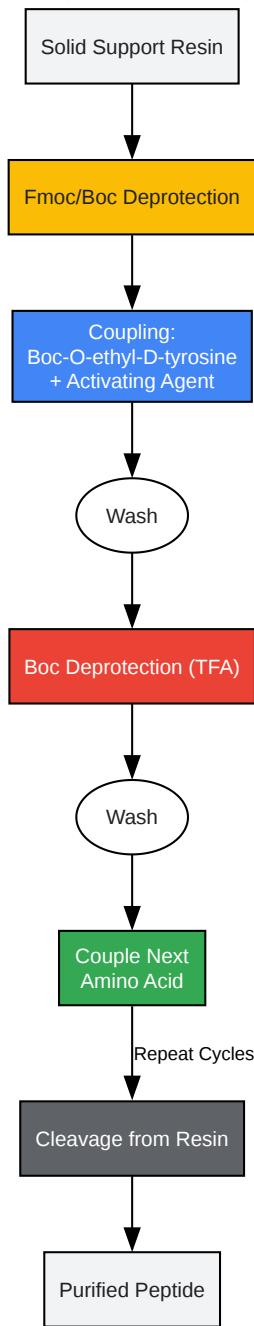
- Apparatus: Polarimeter.
- Procedure:
 - A solution of the compound is prepared at a known concentration (e.g., c=1 in DMF).

- The polarimeter cell is filled with the solution.
- A beam of plane-polarized light is passed through the solution.
- The angle to which the plane of polarized light is rotated by the solution is measured. This angle is the observed rotation.
- The specific rotation is calculated using the formula: $[\alpha] = \alpha / (l \times c)$, where α is the observed rotation, l is the path length of the cell in decimeters, and c is the concentration of the solution in g/mL.

Conceptual Workflow and Diagrams

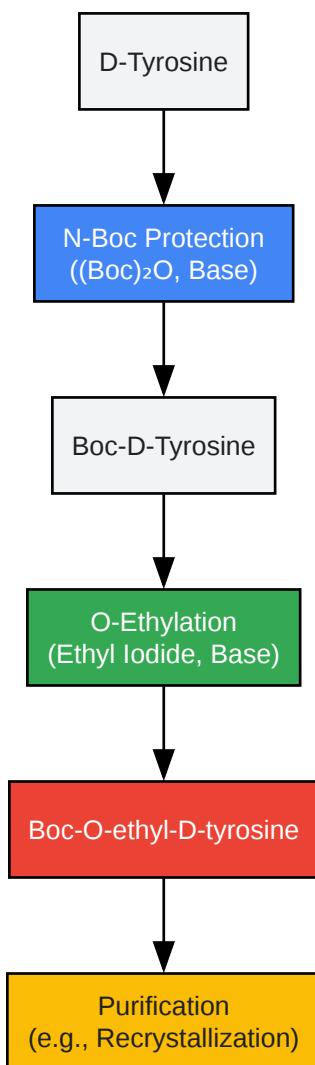
Boc-O-ethyl-D-tyrosine is primarily utilized as a monomer in solid-phase peptide synthesis (SPPS). The following diagrams illustrate its role in this process and a general workflow for its synthesis.

Conceptual Workflow for Solid-Phase Peptide Synthesis (SPPS) using Boc-O-ethyl-D-tyrosine

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Caption: Role of Boc-O-ethyl-D-tyrosine in SPPS.

General Synthesis Workflow for Boc-O-ethyl-D-tyrosine

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Caption: Synthetic pathway for Boc-O-ethyl-D-tyrosine.

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